

An In-depth Technical Guide to Allylamine Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Allylamine hydrochloride*

Cat. No.: *B602329*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Allylamine hydrochloride (CAS Number: 10017-11-5) is an organic compound that serves as a versatile intermediate in various chemical syntheses.^{[1][2]} It is the hydrochloride salt of allylamine, the simplest stable unsaturated amine.^[3] This guide provides a comprehensive overview of its properties, synthesis, and relevant biological interactions, tailored for professionals in research and development.

Core Properties of Allylamine Hydrochloride

Allylamine hydrochloride is a white to off-white crystalline solid.^{[1][2][4]} It is known to be hygroscopic, meaning it readily absorbs moisture from the air.^{[1][5][6]}

Property	Value	Source(s)
CAS Number	10017-11-5	[1][2][7][8][9][10][11][12][13]
Molecular Formula	C ₃ H ₈ ClN	[1][7][9][14][15]
Molecular Weight	93.56 g/mol	[1][7][9][10]
Melting Point	106 °C	[1][9][11][16]
Flash Point	>110 °C	[1][9][16]
Water Solubility	Almost transparent; Freely soluble	[1][4][9]
Solubility in other solvents	Sparingly soluble in Chloroform, Slightly soluble in Methanol	[1][16]
Appearance	White to light yellow to light orange powder to crystal	[1]
Purity	≥98%	[4][10]

Experimental Protocols

Synthesis of Allylamine Hydrochloride

A common laboratory-scale synthesis of **allylamine hydrochloride** involves the reaction of allylamine with concentrated hydrochloric acid.[1]

Materials:

- Allylamine
- Concentrated Hydrochloric Acid
- Four-necked flask
- Stirrer

- Thermometer
- Dropping funnel
- Ice bath
- Rotary evaporator

Procedure:

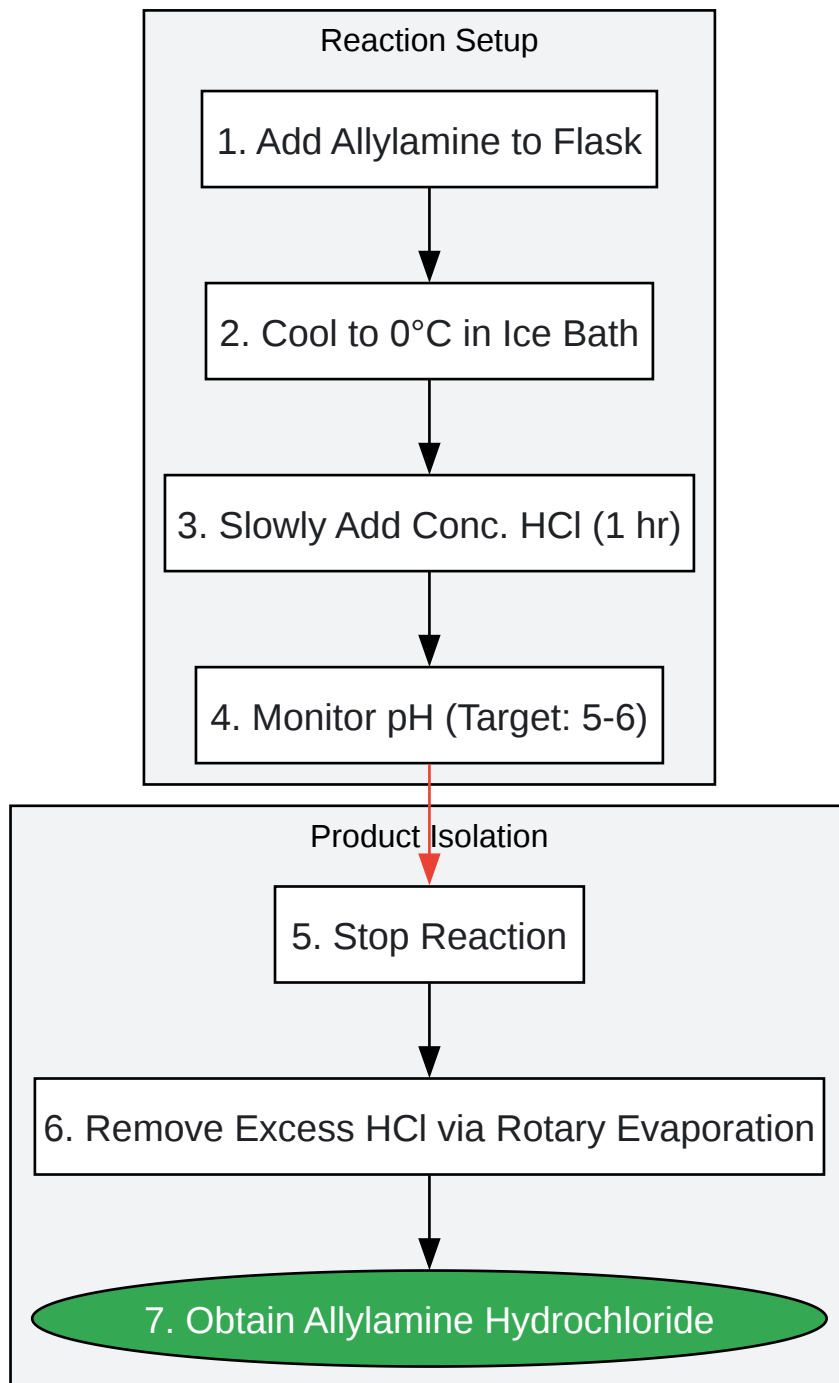
- Equip a four-necked flask with a mechanical stirrer, a thermometer, and a dropping funnel. Place the flask in an ice bath to maintain a low temperature.
- Add 20 ml of allylamine to the flask.
- Begin stirring and control the temperature at 0°C.
- Slowly add 25 ml of concentrated hydrochloric acid dropwise from the dropping funnel over a period of 1 hour.
- Monitor the pH of the reaction mixture. Continue the addition of hydrochloric acid until the pH reaches a value between 5 and 6.
- Once the desired pH is achieved, stop the reaction.
- Remove any unreacted hydrochloric acid using a rotary evaporator.
- The resulting product is a high concentration of **allylamine hydrochloride**.^[1]

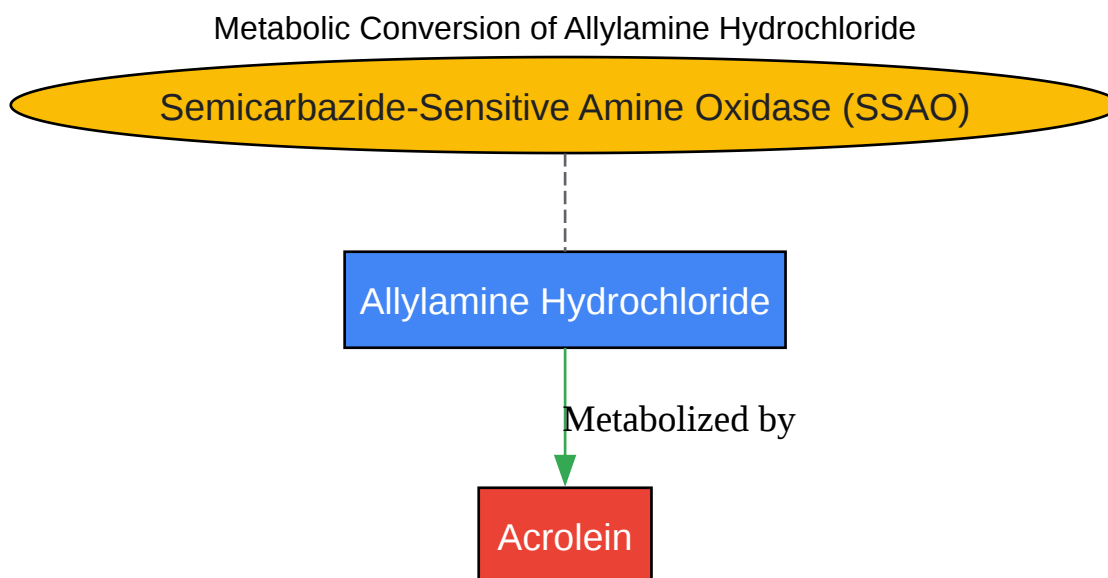
Visualizing Experimental and Biological Pathways

Experimental Workflow for Synthesis

The following diagram illustrates the general workflow for the synthesis and purification of **allylamine hydrochloride** as described in the protocol above.

Experimental Workflow for Allylamine Hydrochloride Synthesis





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Allylamine hydrochloride | 10017-11-5 [chemicalbook.com]
- 2. CAS 10017-11-5: 2-Propen-1-amine, hydrochloride (1:1) [cymitquimica.com]
- 3. Allylamine - Wikipedia [en.wikipedia.org]
- 4. nbinno.com [nbinno.com]
- 5. chemicalbook.com [chemicalbook.com]
- 6. fishersci.com [fishersci.com]
- 7. Allylamine hydrochloride | 10017-11-5 | FA162039 [biosynth.com]
- 8. Buy Allylamine hydrochloride | 10017-11-5 | > 95% [smolecule.com]
- 9. chembk.com [chembk.com]
- 10. 烯丙基胺 盐酸盐 98% | Sigma-Aldrich [sigmaaldrich.com]

- 11. labproinc.com [labproinc.com]
- 12. tcichemicals.com [tcichemicals.com]
- 13. veeprho.com [veeprho.com]
- 14. Allylamine hydrochloride | C₃H₈ClN | CID 82291 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 15. 71550-12-4 CAS MSDS (POLY(ALLYLAMINE HYDROCHLORIDE)) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 16. Allylamine hydrochloride CAS#: 10017-11-5 [m.chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Allylamine Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b602329#allylamine-hydrochloride-cas-number-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com